

Methyl vanillate as a plant metabolite

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest						
Compound Name:	Methyl Vanillate					
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An In-Depth Technical Guide to Methyl Vanillate as a Plant Metabolite

For Researchers, Scientists, and Drug Development Professionals

Abstract

Methyl vanillate (Methyl 4-hydroxy-3-methoxybenzoate), a benzoate ester of vanillic acid, is a naturally occurring phenolic compound found in a variety of plant species.[1] As a plant metabolite, it plays roles in fragrance, defense, and allelopathy.[2][3] Beyond its botanical functions, methyl vanillate has garnered significant interest from the scientific community for its diverse and promising pharmacological activities. These include potent anticancer, bone-regenerative, antioxidant, and antimicrobial properties.[4][5][6] This technical guide provides a comprehensive overview of methyl vanillate, detailing its biosynthesis, occurrence, and biological activities. It includes structured quantitative data, detailed experimental protocols for its study, and visual diagrams of key signaling pathways and workflows to support further research and development.

Chemical Profile and Occurrence

Methyl vanillate (C₉H₁₀O₄) is an aromatic ether and a member of the phenols class.[1] It is functionally related to vanillic acid, from which it is derived.[1][7] Its presence is documented across a range of plant species where it contributes to the plant's chemical profile and interacts with the environment.

Table 1: Occurrence and Concentration of Methyl Vanillate in Various Plants



Plant Species	Family	Part/Source	Concentration	Reference(s)
Hovenia dulcis	Rhamnaceae	Fruit/Extract	Not specified	[8]
Oryza sativa	Poaceae	Not specified	Not specified	[4]
Vanilla planifolia	Orchidaceae	Cured Pods	Not specified	[2][9]
Rhinacanthus nasutus	Acanthaceae	Not specified	Reported	[1]
Aristolochia kankauensis	Aristolochiaceae	Not specified	Reported	[1]
Rubus chamaemorus	Rosaceae	Cloudberry Fruit	0.05 mg/kg	[2]
Vitis vinifera	Vitaceae	Red Wine	up to 214 mg/kg	[2]
Illicium burmanicum	Schisandraceae	Not specified	Reported	[2]

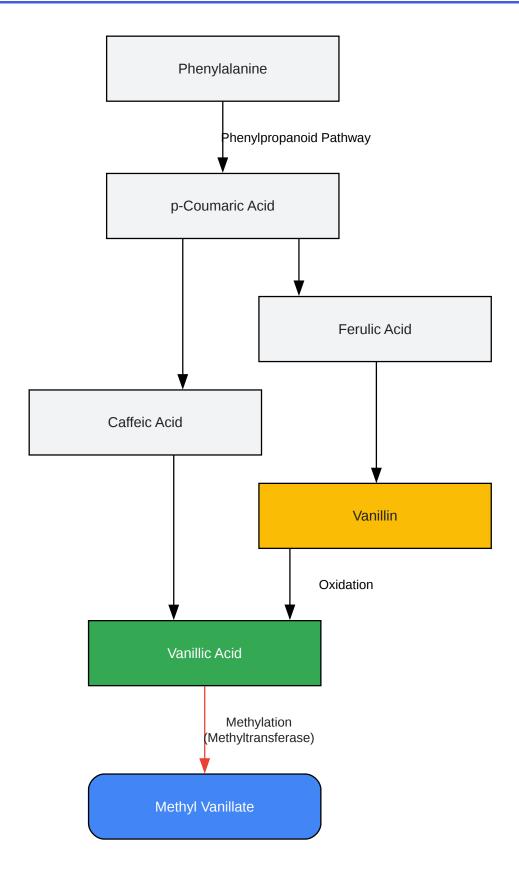
Note: A study utilizing UPLC-MS/MS to quantify **methyl vanillate** in 24 commercial Thai rice cultivars did not detect the compound above the limit of detection of 5.0 mg/kg.[10]

Biosynthesis Pathway

The biosynthesis of **methyl vanillate** is intrinsically linked to the phenylpropanoid pathway, a major route for the production of a wide array of plant secondary metabolites. The pathway culminates in the formation of vanillic acid, which is then esterified to yield **methyl vanillate**.

The process begins with the amino acid phenylalanine. A series of enzymatic reactions convert phenylalanine into p-coumaric acid, a key intermediate. From here, pathways diverge but generally lead to ferulic acid and caffeic acid.[11] Vanillic acid can be produced from these precursors.[11] The final, critical step is the methylation of the carboxylic acid group of vanillic acid, catalyzed by a methyltransferase enzyme, to form **methyl vanillate**.[12][13]





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Simplified biosynthetic pathway of Methyl Vanillate.



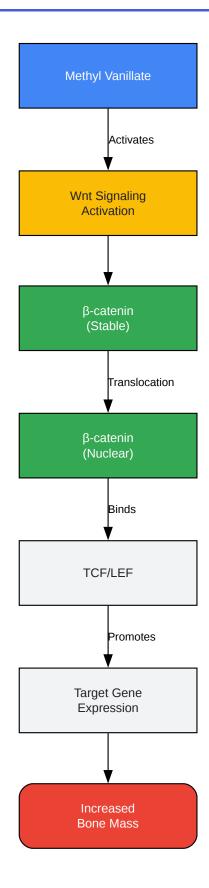
Biological Activities and Signaling Pathways

Methyl vanillate exhibits a range of biological activities with significant therapeutic potential. Its mechanisms of action often involve the modulation of key cellular signaling pathways.

Bone Formation: Wnt/β-catenin Pathway Activation

Studies have shown that **methyl vanillate**, as a component of Hovenia dulcis and Oryza sativa, acts as an activator of the Wnt/ β -catenin signaling pathway.[4][8] This pathway is crucial for osteoblast differentiation and bone formation. By activating this pathway, **methyl vanillate** promotes the expression and nuclear translocation of β -catenin in osteoblasts, leading to an increase in alkaline phosphatase (ALP) activity, a key marker of bone formation.[4] This suggests its potential as a therapeutic agent for bone-related disorders.





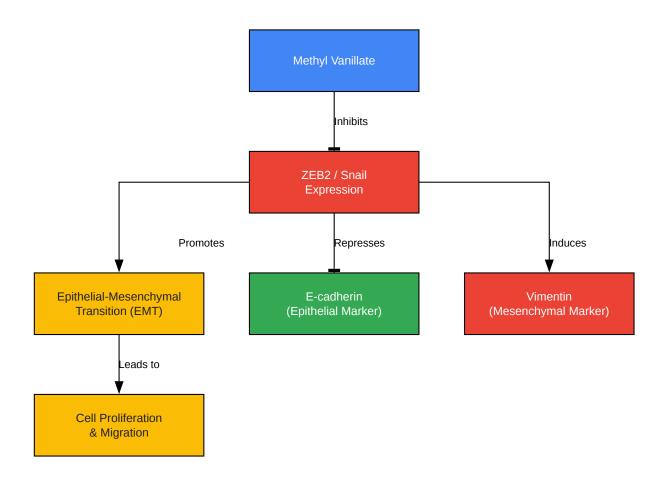
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Methyl Vanillate activation of the Wnt/β-catenin pathway.



Anticancer Activity: Inhibition of ZEB2/Snail Pathway

In the context of ovarian cancer, **methyl vanillate** has demonstrated significant inhibitory effects on cell proliferation, migration, and the epithelial-mesenchymal transition (EMT).[5] The mechanism involves the downregulation of the ZEB2/Snail signaling pathway. By inhibiting the transcription factors ZEB2 and Snail, **methyl vanillate** leads to an increase in the epithelial marker E-cadherin and a decrease in the mesenchymal marker vimentin. This reversal of EMT, along with inhibition of cytoskeletal F-actin assembly, hinders the metastatic potential of cancer cells, highlighting its promise as an anticancer agent.[5]



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Inhibition of the ZEB2/Snail pathway by Methyl Vanillate.



Antimicrobial and Antioxidant Activity

Methyl vanillate and its parent compound, vanillin, are known to possess antimicrobial properties against a range of microorganisms, including bacteria and fungi.[14][15] The mode of action for the related compound vanillin is primarily on the cell membrane, causing dissipation of ion gradients and inhibition of respiration.[16] Furthermore, **methyl vanillate** is recognized for its role as an antioxidant.[1]

Table 2: Antimicrobial Activity of Vanillin (Related Compound)

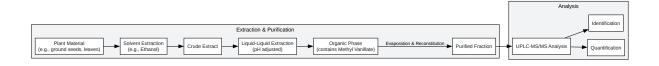
Microorganism	Assay	Concentration (MIC*)	Concentration (MBC**)	Reference(s)
Escherichia coli	Broth Microdilution	1.25 mg/mL	5 - 10 mg/mL	[17]
Salmonella spp.	Broth Microdilution	1.25 - 2.5 mg/mL	5 - 10 mg/mL	[17]
Staphylococcus aureus (MDR)	Broth Microdilution	2.5 mg/mL	5 - 10 mg/mL	[17]
Listeria monocytogenes	Broth Microdilution	3002 ppm (≈3 mg/mL)	>6000 ppm	[18]
Escherichia coli O157:H7	Broth Microdilution	2795 ppm (≈2.8 mg/mL)	>6000 ppm	[18]

*MIC: Minimum Inhibitory Concentration, *MBC: Minimum Bactericidal Concentration. Data for the closely related compound vanillin is presented due to the scarcity of specific MIC/MBC values for **methyl vanillate** in the reviewed literature.

Experimental Protocols Extraction and Quantification Workflow

The study of **methyl vanillate** from plant sources requires robust methods for extraction, isolation, and quantification. A general workflow combines liquid-liquid extraction with advanced chromatographic techniques.





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- To cite this document: BenchChem. [Methyl vanillate as a plant metabolite]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1676491#methyl-vanillate-as-a-plant-metabolite]

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